

Comparative Metabolic Profiling of Cells Treated with Compound X versus a Vehicle Control

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Compound of Interest

Compound Name: *Rockogenin*

CAS No.: *16653-52-4*

Cat. No.: *B095742*

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This guide provides a comparative analysis of the metabolic profiles of cells treated with the hypothetical anti-cancer agent, Compound X, versus a vehicle control. The data presented herein is generated from a hypothetical study designed to elucidate the metabolic reprogramming induced by Compound X, a putative inhibitor of glycolysis. This document is intended for researchers, scientists, and drug development professionals interested in the metabolic effects of novel therapeutic compounds.

Introduction

Compound X is a novel investigational drug candidate with demonstrated anti-proliferative effects in various cancer cell lines. Pre-clinical data suggest that Compound X may exert its effects by targeting key enzymes in central carbon metabolism. To understand its mechanism of action at a metabolic level, a comprehensive comparative metabolic profiling study was conducted on a cancer cell line treated with Compound X against a vehicle-treated control group. This guide summarizes the key findings, presents the experimental protocols, and visualizes the affected metabolic pathways.

Data Summary

The following table summarizes the relative abundance of key metabolites in cells treated with Compound X (10 μ M) for 24 hours compared to a vehicle control (0.1% DMSO). The data represents the mean fold change from three independent biological replicates.

Metabolite Class	Metabolite	Fold Change (Compound X vs. Control)	p-value
Glycolysis	Glucose	1.52	0.031
Glucose-6-phosphate	2.18	0.015	
Fructose-1,6-bisphosphate	0.45	0.008	
Dihydroxyacetone phosphate	0.51	0.011	
Glyceraldehyde-3-phosphate	0.48	0.009	
3-Phosphoglycerate	0.35	0.005	
Phosphoenolpyruvate	0.31	0.004	
Pyruvate	0.28	0.002	
Lactate	0.25	0.001	
Pentose Phosphate Pathway	6-Phosphogluconate	1.89	0.022
Ribose-5-phosphate	1.75	0.028	
TCA Cycle	Citrate	0.65	
α -Ketoglutarate	0.71	0.045	0.041
Succinate	0.78	0.050	
Fumarate	0.81	0.062	
Malate	0.75	0.048	
Amino Acids	Glutamine	1.12	0.150
Glutamate	0.85	0.058	
Aspartate	0.68	0.039	

Alanine	0.45	0.012
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Experimental Protocols

Cell Culture and Treatment

A human colorectal cancer cell line (e.g., HCT116) was cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin at 37°C in a humidified atmosphere of 5% CO₂. For the experiment, cells were seeded in 6-well plates at a density of 5×10^5 cells per well. After 24 hours, the medium was replaced with fresh medium containing either 10 µM of Compound X (dissolved in DMSO) or 0.1% DMSO as a vehicle control. The cells were incubated for another 24 hours before harvesting for metabolic analysis.

Metabolite Extraction

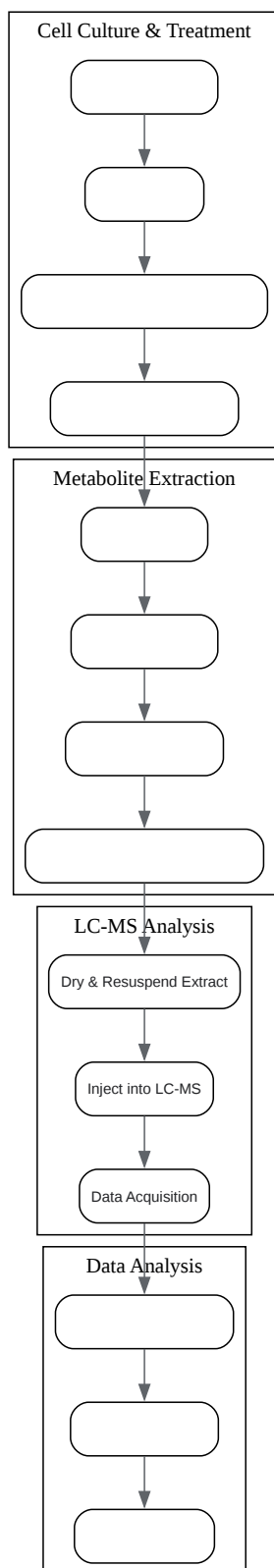
Following treatment, the culture medium was aspirated, and the cells were washed twice with ice-cold phosphate-buffered saline (PBS). Intracellular metabolites were extracted by adding 1 mL of ice-cold 80% methanol to each well. The plates were incubated at -80°C for 15 minutes, after which the cells were scraped and the cell lysate was transferred to a microcentrifuge tube. The lysates were centrifuged at 14,000 rpm for 10 minutes at 4°C to pellet the cell debris. The supernatant containing the metabolites was transferred to a new tube and dried under a stream of nitrogen gas.

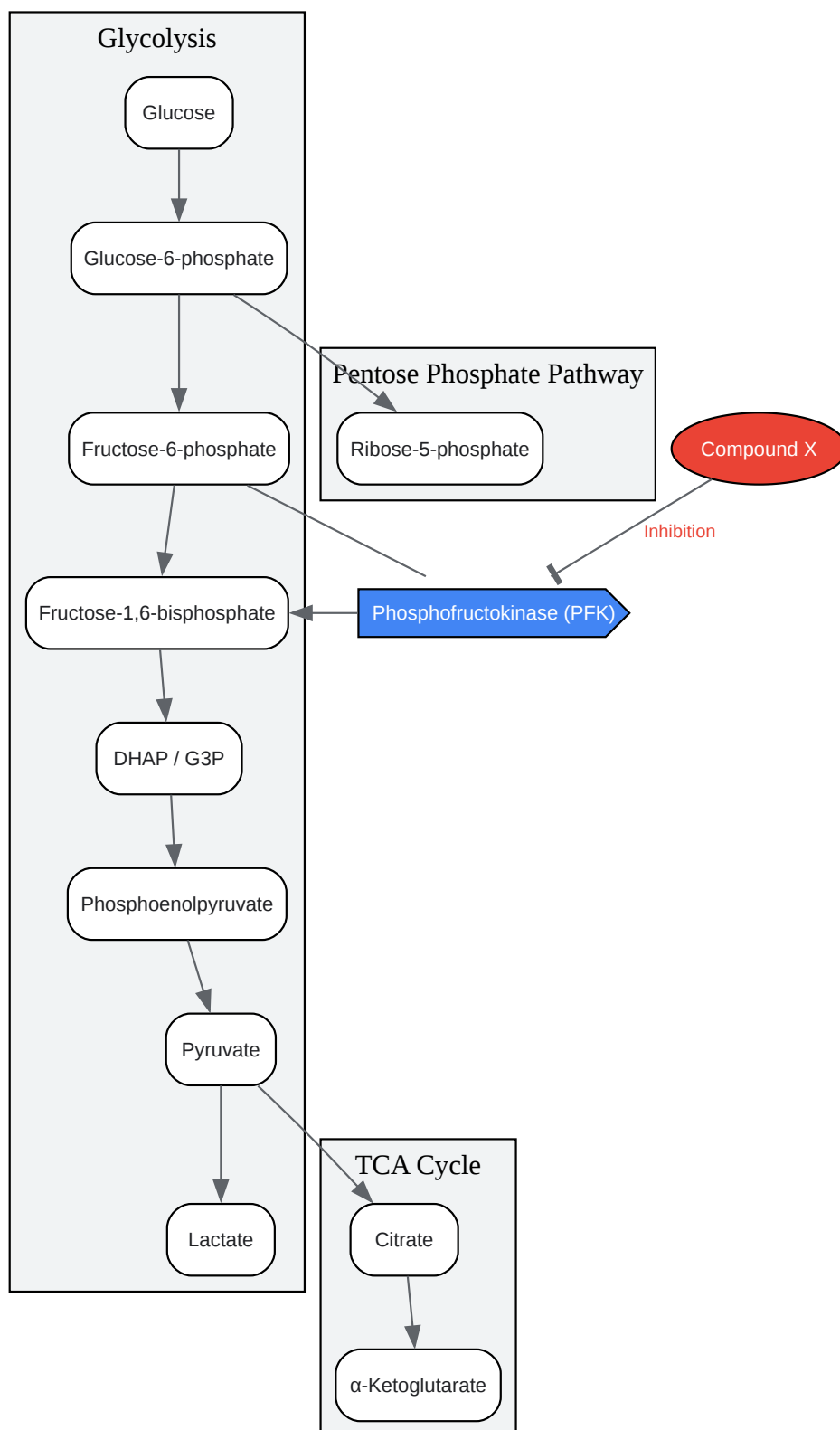
Mass Spectrometry-Based Metabolomic Analysis

The dried metabolite extracts were resuspended in a solution of 50% acetonitrile for analysis. The metabolic profiling was performed using a high-resolution mass spectrometer coupled with a liquid chromatography system (LC-MS). The separation of metabolites was achieved on a C18 reverse-phase column with a gradient elution of mobile phase A (water with 0.1% formic acid) and mobile phase B (acetonitrile with 0.1% formic acid). The mass spectrometer was operated in both positive and negative ion modes to cover a broad range of metabolites. The data was acquired in full scan mode, and the metabolite features were identified by matching their accurate mass and retention times to a library of known standards.

Visualizations

Experimental Workflow





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